

# Technical Support Center: 2,3,4,5-Tetramethyl-1H-pyrrole

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## Compound of Interest

Compound Name: 2,3,4,5-Tetramethyl-1H-pyrrole

Cat. No.: B086078

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **2,3,4,5-tetramethyl-1H-pyrrole**.

## Frequently Asked Questions (FAQs)

Q1: What are the general properties of **2,3,4,5-tetramethyl-1H-pyrrole**?

**2,3,4,5-tetramethyl-1H-pyrrole** is a high-purity liquid, appearing clear and colorless to pale yellow. It is classified as a volatile organic compound and is primarily used as an intermediate in chemical synthesis, pharmaceutical research, and in the development of organic semiconductors. Its fully substituted nature makes it a useful building block for more complex structures like porphyrins.<sup>[1]</sup>

Q2: What are the recommended storage conditions for this compound?

To ensure its stability, **2,3,4,5-tetramethyl-1H-pyrrole** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[2]</sup> The recommended storage temperature is between 2-8 °C (36-46 °F).<sup>[2]</sup> It should be kept away from oxidizing agents, sunlight, and moisture.

Q3: What is the expected shelf life of **2,3,4,5-tetramethyl-1H-pyrrole**?

When stored under the recommended conditions, the compound has a shelf life of 1 to 2 years.

Q4: Is **2,3,4,5-tetramethyl-1H-pyrrole** sensitive to air or light?

Yes, the compound is known to be sensitive to both air and light.<sup>[3]</sup> Exposure to light may cause discoloration.<sup>[2]</sup> It is crucial to store it in a tightly sealed, opaque or amber container.

Q5: In which solvents is this compound soluble?

**2,3,4,5-tetramethyl-1H-pyrrole** is slightly soluble in water but is readily soluble in common organic solvents such as ethanol and acetone.

## Troubleshooting Guide

Issue 1: The compound has a yellow or brown discoloration upon arrival or after a short time in storage.

- Possible Cause 1: Exposure to Light. This compound is light-sensitive and may discolor upon exposure.<sup>[2]</sup>
  - Solution: Ensure the product is stored in an amber or opaque vial and kept in a dark location, such as a laboratory cabinet, away from direct sunlight.
- Possible Cause 2: Exposure to Air/Oxidation. The compound is air-sensitive, and prolonged exposure can lead to degradation and color change.
  - Solution: Keep the container tightly sealed when not in use. For long-term storage, consider flushing the headspace of the container with an inert gas like argon or nitrogen.
- Possible Cause 3: Improper Storage Temperature. Storage at temperatures outside the recommended 2-8 °C range can accelerate degradation.
  - Solution: Verify that the storage unit maintains the correct temperature. Avoid repeated freeze-thaw cycles if the product is stored in a freezer.

Issue 2: Inconsistent or poor results in a chemical reaction.

- Possible Cause 1: Compound Degradation. If the compound has been stored improperly or is past its shelf life, it may have degraded, leading to lower yields or unexpected byproducts.

- Solution: Before use, check for any signs of discoloration or impurity. If degradation is suspected, it is advisable to use a fresh batch of the compound.
- Possible Cause 2: Reactivity with Incompatible Materials. The compound should be kept away from strong oxidizing agents.
  - Solution: Review the full experimental protocol to ensure that no incompatible reagents are being used without appropriate precautions.
- Possible Cause 3: Steric Hindrance. The four methyl groups on the pyrrole ring create significant steric bulk, which can influence its reactivity and ability to interact with other molecules.[\[1\]](#)
  - Solution: Reaction conditions may need to be optimized. This could include adjusting the temperature, reaction time, or using a less sterically hindered catalyst or reagent if applicable.

## Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>13</sub> N	<a href="#">[3]</a>
Molecular Weight	123.19 g/mol	
Appearance	Clear colorless to pale yellow liquid	
Density	0.93 g/cm <sup>3</sup>	
Boiling Point	216.2 °C at 760 mmHg	<a href="#">[3]</a>
Flash Point	83.1 °C	<a href="#">[3]</a>

| Solubility | Slightly soluble in water; Soluble in organic solvents | |

Table 2: Storage and Stability Information

Parameter	Recommendation	Reference
Storage Temperature	2 - 8 °C	[2]
Shelf Life	1 - 2 years	
Storage Conditions	Tightly sealed container, cool, dry, well-ventilated area	[2]
Sensitivities	Air & Light Sensitive	[3]

| Incompatible Materials | Strong oxidizing agents [[4] |

## Experimental Protocols

### Representative Protocol: Electrophilic Acylation of **2,3,4,5-tetramethyl-1H-pyrrole**

This protocol is a generalized example of an electrophilic substitution reaction, a common application for electron-rich pyrroles.[1] Note: This is a representative workflow and may require optimization for specific substrates and scales.

Objective: To introduce an acyl group onto the pyrrole ring. Due to the substitution pattern, this reaction would likely occur at the nitrogen atom.

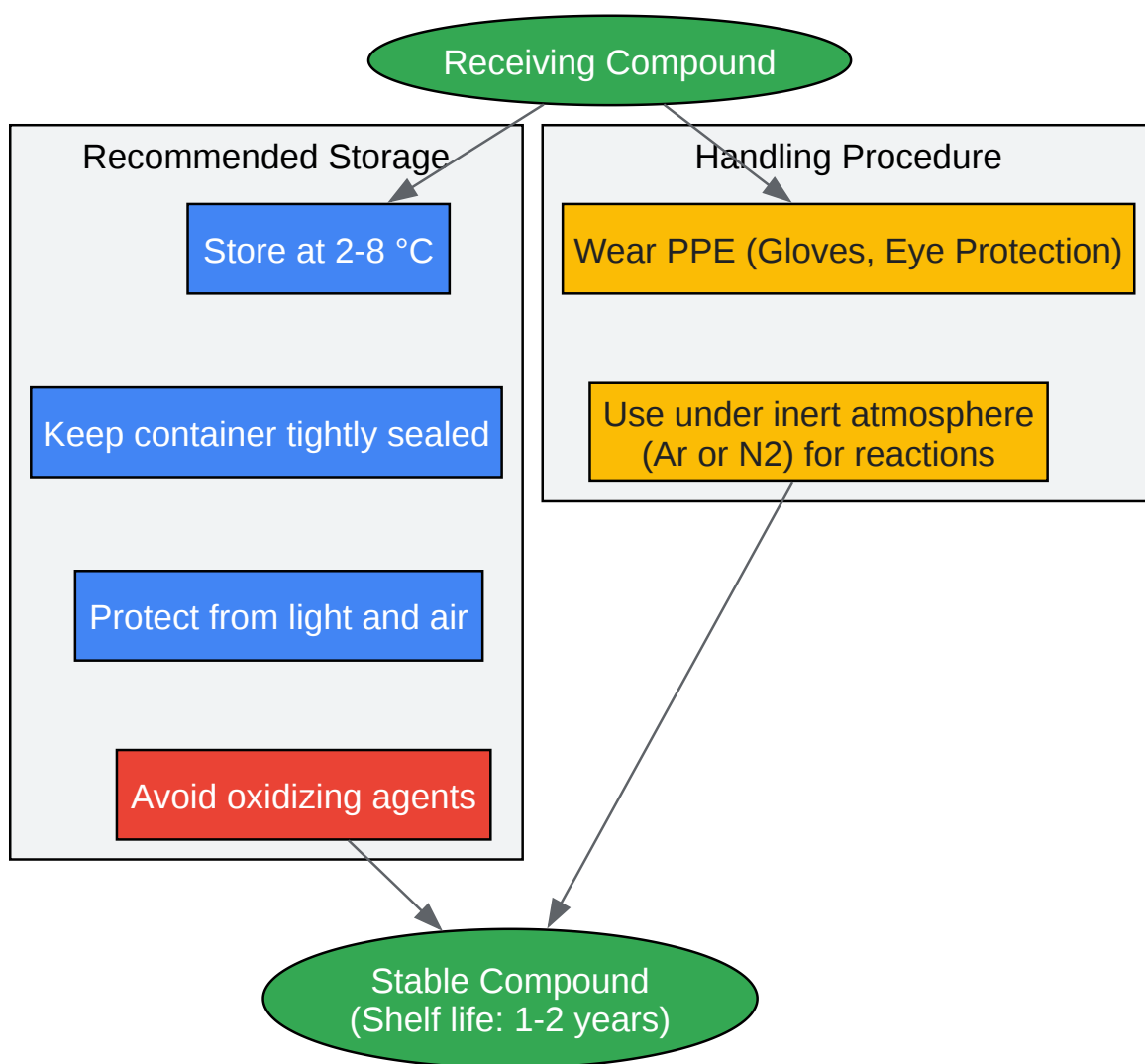
Materials:

- **2,3,4,5-tetramethyl-1H-pyrrole**
- Anhydrous solvent (e.g., Dichloromethane, THF)
- Acylating agent (e.g., Acetyl chloride, Acetic anhydride)
- A non-nucleophilic base (e.g., Triethylamine, Pyridine)
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)

Procedure:

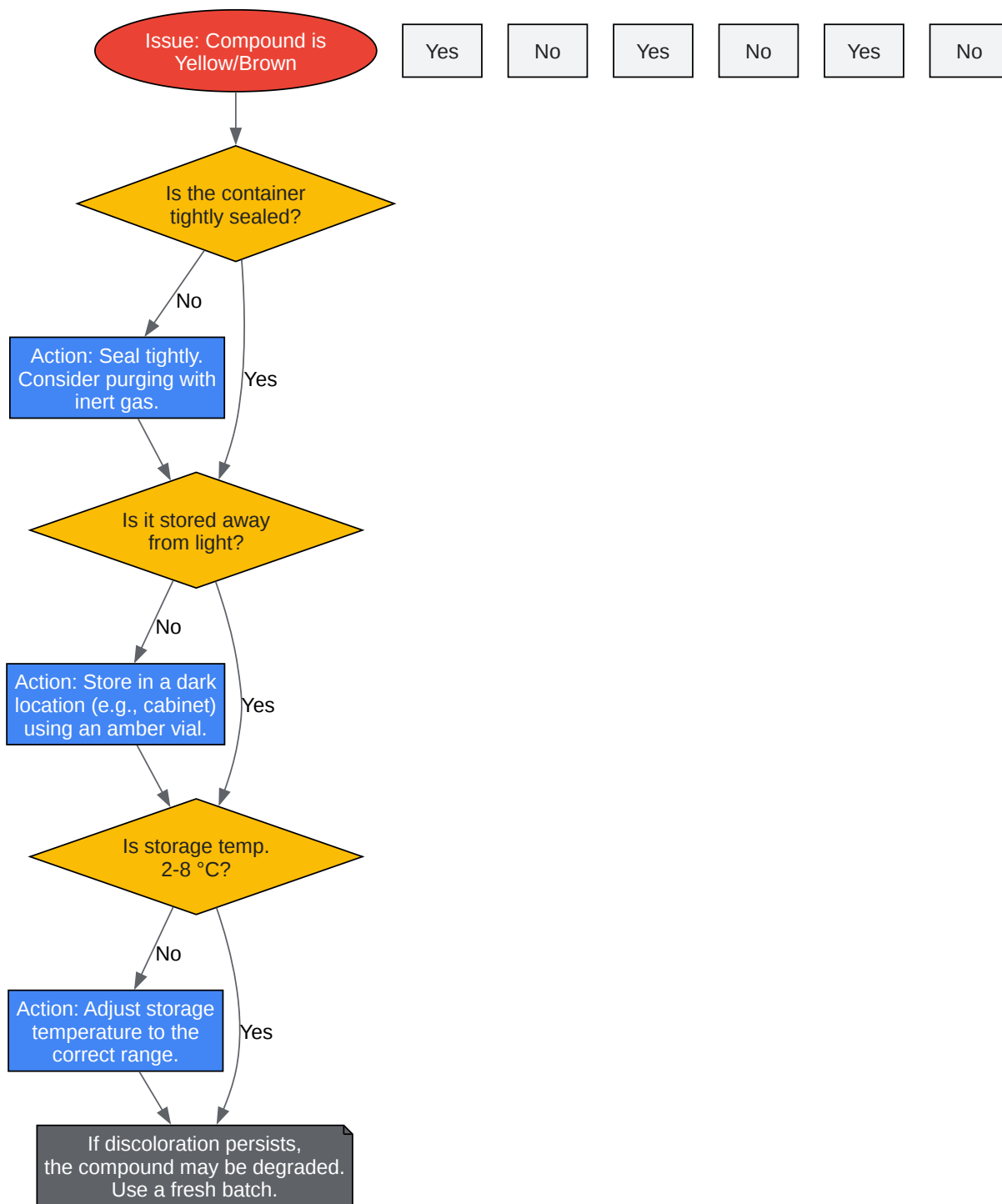
- Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under an inert atmosphere (Argon or Nitrogen).
- Reagent Preparation: Dissolve **2,3,4,5-tetramethyl-1H-pyrrole** and the non-nucleophilic base in the anhydrous solvent within the flask.
- Reaction Initiation: Cool the mixture in an ice bath (0 °C). Slowly add the acylating agent, dissolved in the anhydrous solvent, to the flask via the dropping funnel over a period of 15-30 minutes.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using an appropriate technique (e.g., Thin-Layer Chromatography).
- Workup: Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with the organic solvent (e.g., Dichloromethane) three times.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can then be purified using column chromatography or distillation.

## Visualizations



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Caption: Recommended storage and handling workflow for **2,3,4,5-tetramethyl-1H-pyrrole**.



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Caption: Troubleshooting logic for discolored **2,3,4,5-tetramethyl-1H-pyrrole**.

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